

An In-depth Technical Guide to BB-K31 (Amikacin Impurity G)

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Compound of Interest		
Compound Name:	BB-K31	
Cat. No.:	B1148207	Get Quote

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Abstract

BB-K31, identified as Amikacin Impurity G, is a chemical entity closely related to the potent aminoglycoside antibiotic, amikacin. As an impurity, its presence in amikacin formulations is carefully monitored to ensure the safety and efficacy of the drug product. This technical guide provides a comprehensive overview of the chemical structure, and known properties of **BB-K31**. Due to the limited public data available specifically for **BB-K31**, this guide also draws upon the well-established knowledge of amikacin to infer potential biological activities and mechanisms of action. The document further outlines experimental methodologies for the analysis of amikacin and its impurities, which are critical for quality control in pharmaceutical development.

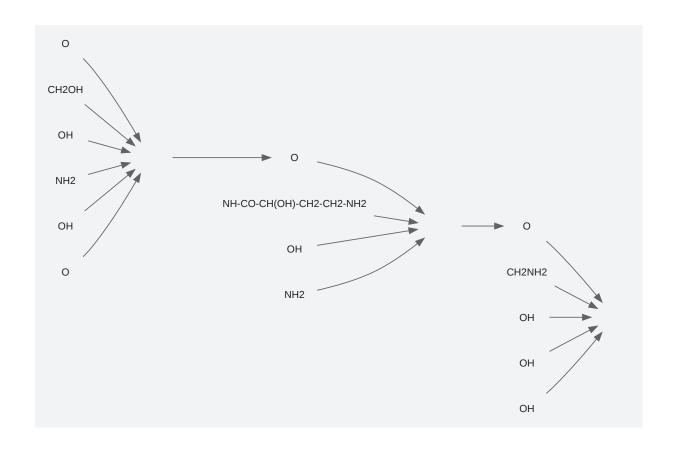
Chemical Identity and Properties

BB-K31 is chemically known as 6-O-(3-Amino-3-deoxy- α -D-glucopyranosyl)-4-O-(6-amino-6-deoxy- α -D-glucopyranosyl)-1-N-[(2R)-4-amino-2-hydroxybutanoyl]-2-deoxy-D-streptamine. It is recognized as a semi-synthetic aminoglycoside antibiotic and is a known impurity of Kanamycin A.[1]

Chemical Structure

The two-dimensional chemical structure of **BB-K31** is depicted below.





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Caption: 2D Chemical Structure of **BB-K31**.

Physicochemical Properties

A summary of the key physicochemical properties of **BB-K31** is provided in the table below.

Property	Value	Reference
CAS Number	50896-99-6	[1]
Molecular Formula	C22H43N5O13	[1]
Molecular Weight	585.6 g/mol	[1]

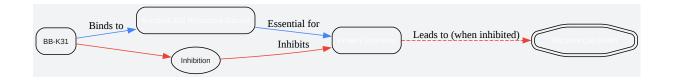


Biological and Pharmacological Properties (Inferred)

Specific biological and pharmacological data for **BB-K31** are not extensively available in public literature. However, as an impurity of amikacin, its properties are likely to be similar. Amikacin is a potent, broad-spectrum aminoglycoside antibiotic effective against a wide range of Gramnegative bacteria.[2]

Mechanism of Action

The presumed mechanism of action of **BB-K31**, mirroring that of amikacin and other aminoglycosides, involves the inhibition of bacterial protein synthesis. This is achieved through binding to the 30S ribosomal subunit of susceptible bacteria. This binding event interferes with the initiation complex, causes misreading of mRNA, and ultimately leads to the production of non-functional or toxic proteins, resulting in bacterial cell death.



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Caption: Inferred Mechanism of Action of BB-K31.

Experimental Protocols

Detailed experimental protocols for the synthesis or biological testing of **BB-K31** are not readily available. However, analytical methods for the detection and quantification of amikacin and its impurities are well-documented and essential for quality control.

Analytical Method for Impurity Profiling

High-Performance Liquid Chromatography (HPLC) is a standard technique for the analysis of amikacin and its impurities. Due to the lack of a strong UV chromophore in aminoglycosides, derivatization is often required for detection by UV-Vis or fluorescence detectors. Alternatively,



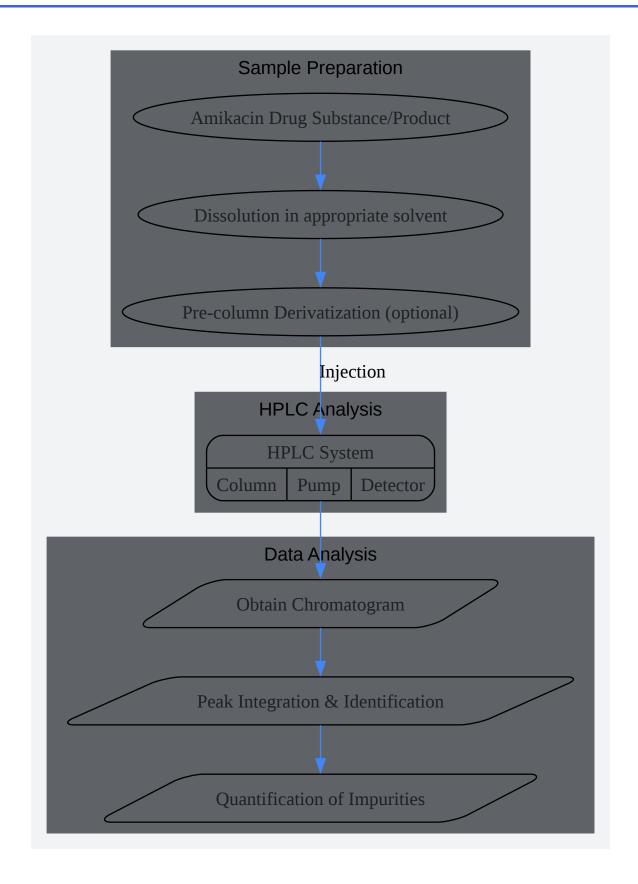




detectors such as Charged Aerosol Detector (CAD) or Mass Spectrometry (MS) can be employed for direct detection.

A general workflow for the HPLC analysis of amikacin impurities is as follows:





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Caption: General Workflow for HPLC-based Impurity Profiling.



Key Experimental Parameters (Illustrative Example):

Parameter	Description
Column	Reversed-phase C18 or ion-pair chromatography column.
Mobile Phase	A gradient or isocratic mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile). lon-pairing agents may be added.
Flow Rate	Typically 0.5 - 1.5 mL/min.
Detection	UV-Vis (post-derivatization), Fluorescence (post-derivatization), CAD, or MS.
Derivatizing Agent (if applicable)	o-Phthalaldehyde (OPA), 9-fluorenylmethyl chloroformate (FMOC-CI).

Conclusion

BB-K31, or Amikacin Impurity G, is an important entity in the quality control of amikacin, a critical aminoglycoside antibiotic. While specific biological data on **BB-K31** is scarce, its structural similarity to amikacin suggests a comparable mechanism of action involving the inhibition of bacterial protein synthesis. The analytical methodologies outlined in this guide are fundamental for ensuring the purity and safety of amikacin formulations. Further research into the specific pharmacological and toxicological profile of **BB-K31** would be beneficial for a more complete understanding of its potential impact.

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